

# 4-Chloro-3-sulfamoylbenzoyl chloride chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Chloro-3-sulfamoylbenzoyl  
chloride

Cat. No.: B195224

[Get Quote](#)

## An In-Depth Technical Guide to 4-Chloro-3-sulfamoylbenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chloro-3-sulfamoylbenzoyl chloride**, a key intermediate in the synthesis of various pharmaceuticals.<sup>[1]</sup> The document covers its chemical identity, physicochemical properties, and detailed experimental protocols for its synthesis.

## Chemical Structure and IUPAC Name

**4-Chloro-3-sulfamoylbenzoyl chloride** is an organic compound characterized by a benzene ring substituted with a chlorine atom at the 4-position, a sulfamoyl group at the 3-position, and a benzoyl chloride functional group.<sup>[1]</sup>

IUPAC Name: 3-(Aminosulfonyl)-4-chlorobenzoyl chloride<sup>[2][3]</sup>

Chemical Structure:

## Physicochemical Properties

The following table summarizes the key quantitative data for **4-Chloro-3-sulfamoylbenzoyl chloride**.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Cl <sub>2</sub> NO <sub>3</sub> S	[1][4][5]
Molecular Weight	254.09 g/mol	[1][6]
CAS Number	70049-77-3	[1][5][7]
Melting Point	158-160 °C	[1][3][4]
Boiling Point	424.6 °C at 760 mmHg	[1][4][8]
Density	1.621 g/cm <sup>3</sup>	[1][7][8]
Flash Point	210.6 °C	[1][3][4]
Vapor Pressure	2.04E-07 mmHg at 25°C	[1]
Refractive Index	1.599	[1][3][4]
Solubility	Slightly soluble in Acetonitrile and DMSO	[1][7]
Storage Temperature	Refrigerator, under inert atmosphere	[1][7]
Stability	Moisture Sensitive	[1]

## Experimental Protocols: Synthesis of 4-Chloro-3-sulfamoylbenzoyl chloride

The synthesis of **4-Chloro-3-sulfamoylbenzoyl chloride** is a multi-step process that begins with p-chlorobenzoic acid.[8] The primary stages involve chlorosulfonation, amination, and finally, acylation to yield the desired product.[8][9]

Step 1: Synthesis of 4-Chloro-3-(chlorosulfonyl)benzoic Acid[8][9]

- In a suitable reactor, add chlorosulfonic acid.[9]

- Gradually add p-chlorobenzoic acid to the reactor while maintaining the temperature below 40°C.[9]
- After the addition is complete, heat the mixture to 130°C and maintain this temperature for approximately 4 hours.[8][9]
- Cool the reaction mixture to room temperature.[8][9]
- Pour the mixture into a mixture of ice and water to precipitate the product.[8][9]
- Filter the crude product and wash with cold water to remove residual chlorosulfonic acid.[9]
- Dry the resulting white solid, 4-chloro-3-(chlorosulfonyl)benzoic acid, under a vacuum.[8]

#### Step 2: Synthesis of 4-Chloro-3-sulfamoylbenzoic Acid[8][9]

- In a separate reactor, add concentrated ammonia water and cool to below 5°C.[8]
- Slowly add the dried 4-chloro-3-(chlorosulfonyl)benzoic acid from the previous step, ensuring the temperature does not exceed 30°C.[8][9]
- Stir the reaction mixture at 30°C for 3 hours.[8][9]
- Heat the mixture to 60°C and add activated carbon for decolorization, stirring for 30 minutes.[8][9]
- Cool the mixture and filter to remove the activated carbon.[8][9]
- Adjust the pH of the filtrate to 2 with hydrochloric acid to precipitate a white solid.[8][9]
- Filter and dry the solid to obtain 4-chloro-3-sulfamoylbenzoic acid.[8]

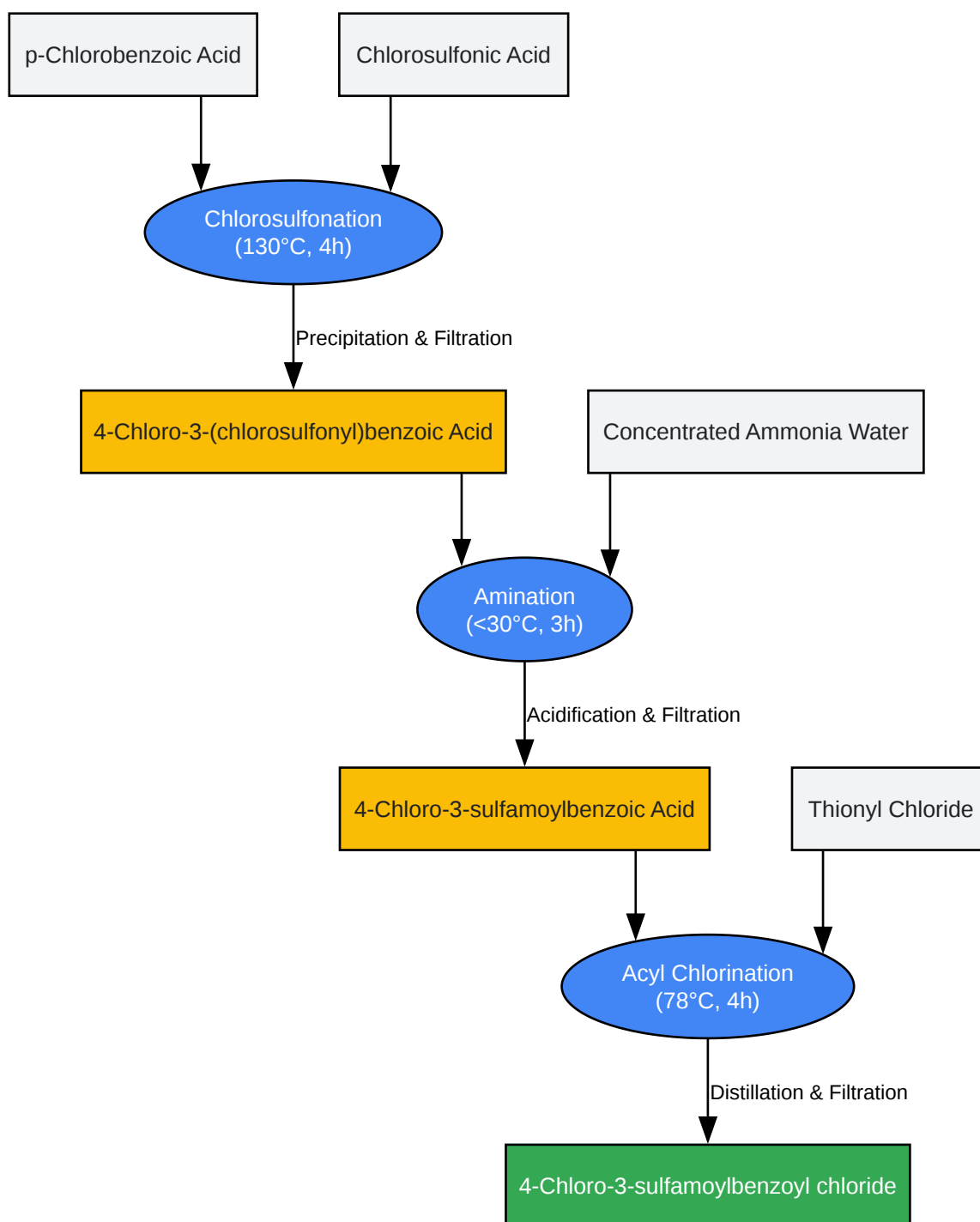
#### Step 3: Synthesis of **4-Chloro-3-sulfamoylbenzoyl chloride**[8]

- In a reactor, add thionyl chloride and 4-chloro-3-sulfamoylbenzoic acid.[8] The optimal molar ratio of 4-chloro-3-sulfamoylbenzoic acid to thionyl chloride is 1:20.[8]
- Heat the mixture to approximately 75-78°C and reflux for about 4 hours.[8]

- After the reaction is complete, remove the excess thionyl chloride by distillation.[8]
- Cool the mixture to room temperature and add toluene.[8]
- Stir for 1 hour, then filter and dry the resulting white solid to obtain **4-chloro-3-sulfamoylbenzoyl chloride**. [8] The yield under these conditions is reported to be 97.81% with a purity of 95.79%. [8]

## Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Chloro-3-sulfamoylbenzoyl chloride**.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **4-Chloro-3-sulfamoylbenzoyl chloride**.

## Applications

**4-Chloro-3-sulfamoylbenzoyl chloride** is a crucial intermediate in the pharmaceutical industry.[1] It is notably used in the synthesis of Indapamide, a diuretic and antihypertensive drug used to treat high blood pressure.[1][6][7] Its role facilitates the development of essential medications for managing hypertension and related cardiovascular conditions.[1]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lookchem.com [lookchem.com]
- 2. 4-Chloro-3-sulfamoylbenzoyl chloride | 70049-77-3 [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. chembk.com [chembk.com]
- 5. scbt.com [scbt.com]
- 6. 4-Chloro-3-sulfamoylbenzoyl Chloride (>90%) | CymitQuimica [cymitquimica.com]
- 7. 4-Chloro-3-sulfamoylbenzoyl chloride | 70049-77-3 [chemicalbook.com]
- 8. guidechem.com [guidechem.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [4-Chloro-3-sulfamoylbenzoyl chloride chemical structure and IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b195224#4-chloro-3-sulfamoylbenzoyl-chloride-chemical-structure-and-iupac-name\]](https://www.benchchem.com/product/b195224#4-chloro-3-sulfamoylbenzoyl-chloride-chemical-structure-and-iupac-name)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)